

# Toxicological Profile of 4-Fluorophenol: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: 4-Fluorophenol

Cat. No.: B042351

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## Executive Summary

**4-Fluorophenol** (4-FP), a halogenated derivative of phenol, is a chemical intermediate with applications in various industries, including pharmaceuticals and agrochemicals. A thorough understanding of its toxicological profile is crucial for risk assessment and safe handling. This technical guide provides a comprehensive overview of the currently available toxicological data on **4-Fluorophenol**, including acute toxicity, skin and eye irritation, and insights into its potential mechanisms of toxicity. While significant data gaps exist in the public domain regarding chronic, reproductive, and genotoxic effects, this guide synthesizes the available information and provides context through data on analogous compounds. All quantitative data is presented in structured tables, and experimental workflows are detailed and visualized to facilitate comprehension.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	371-41-5	
Molecular Formula	C <sub>6</sub> H <sub>5</sub> FO	
Molecular Weight	112.10 g/mol	
Appearance	White to off-white crystalline solid	[1]
Melting Point	46 °C (stable form), 28.5 °C (unstable form)	[1]
Boiling Point	185 °C	
Water Solubility	Soluble	
log Pow (n-octanol/water partition coefficient)	>7.4 (for phenols expected to have low aquatic toxicity)	

## Toxicological Data

### Acute Toxicity

**4-Fluorophenol** is classified as harmful if swallowed, in contact with skin, or if inhaled.

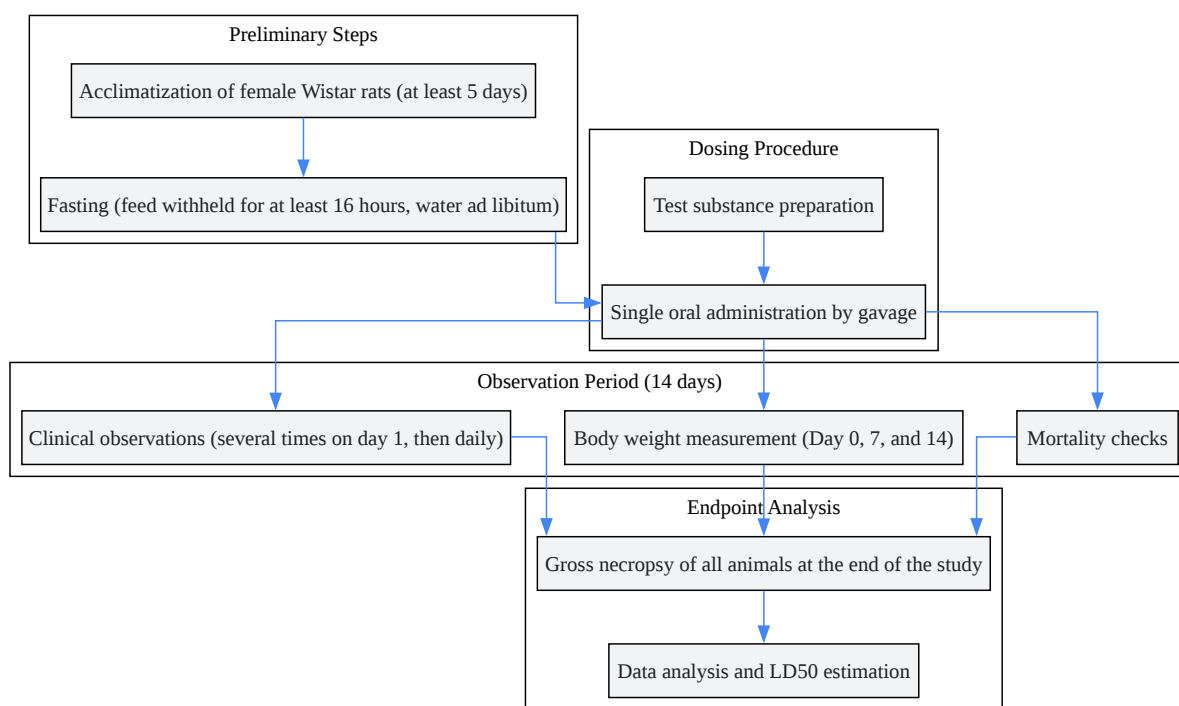
Table 1: Acute Toxicity of **4-Fluorophenol**

Route	Species	Test Guideline	Value	Observations	Reference
Oral	Rat (female, Wistar)	OECD 423	LD <sub>50</sub> > 2000 mg/kg bw	No mortality or clinical signs of toxicity were observed. Body weight gain was normal. No macroscopic pathological findings.	<a href="#">[2]</a>
Oral	Rat (female, Sprague-Dawley)	OECD 423	LD <sub>50</sub> > 2000 mg/kg bw	Two out of six animals were killed in extremis three to four days after dosing. Signs of systemic toxicity included hunched posture, lethargy, pilo-erection, decreased respiratory rate, labored respiration, and ataxia. Surviving animals recovered	<a href="#">[3]</a>

within five to  
six days.

Intraperitonea I	Mouse	Not specified	LD <sub>50</sub> = 312 mg/kg	Details of toxic effects not reported other than lethal dose value.	[1]
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A standardized workflow for an acute oral toxicity study following the Acute Toxic Class Method (OECD 423) is outlined below.



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*Workflow for an Acute Oral Toxicity Study (OECD 423).*

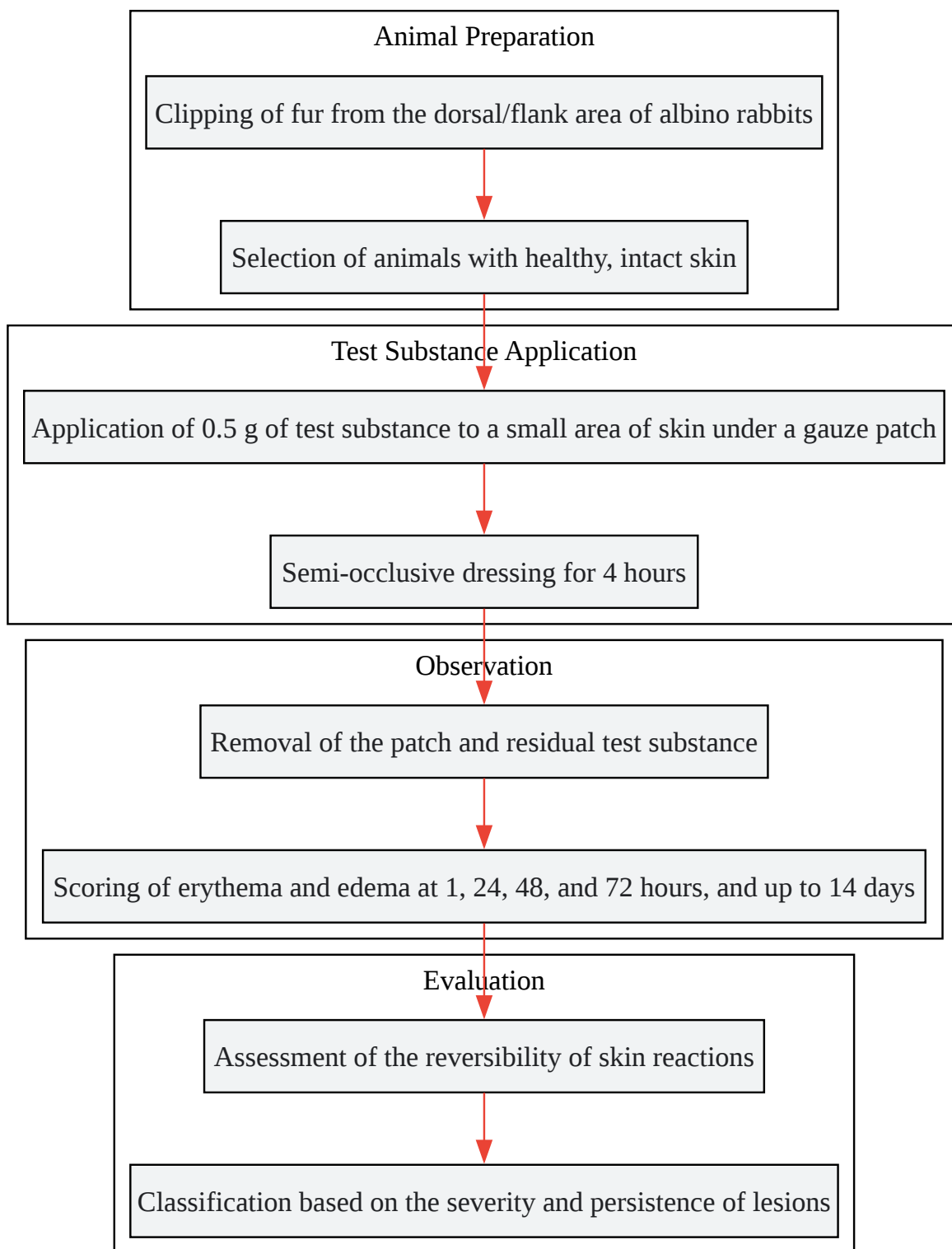
## Skin and Eye Irritation

**4-Fluorophenol** is considered to be a skin and eye irritant.

Table 2: Dermal Irritation of **4-Fluorophenol**

Species	Test Guideline	Exposure	Results	Reference
Rabbit (New Zealand White)	OECD 404	4-hour, semi-occlusive	Very slight erythema was observed, which was reversible within 72 hours. No edema was noted. The substance is not classified as a skin irritant under these test conditions.	[4]
Rabbit	OECD 404	4-hour, semi-occlusive	No dermal reaction was observed. Primary Irritation Index was 0.0, classified as 'non-irritant'.	[5][6]

The standard procedure for assessing acute dermal irritation according to OECD Guideline 404 is depicted below.



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*Workflow for an Acute Dermal Irritation Study (OECD 404).*

## Chronic Toxicity

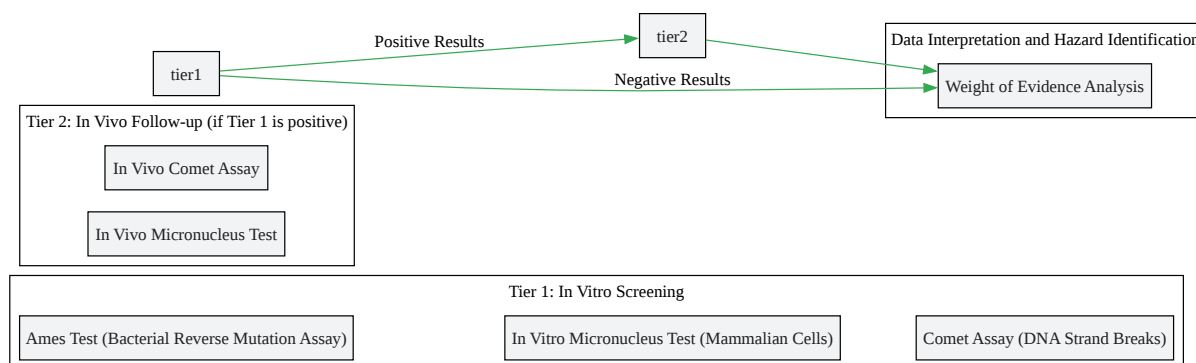
No data on the chronic toxicity of **4-Fluorophenol** is available in the public domain. For context, chronic exposure to phenol in humans has been associated with anorexia, progressive weight loss, diarrhea, vertigo, salivation, and dark coloration of the urine.[7] Animal studies with phenol have shown decreased body weight and effects on the liver, kidney, and spleen.[2]

## Carcinogenicity

There is no data available on the carcinogenicity of **4-Fluorophenol**. [8] The U.S. Environmental Protection Agency (EPA) has classified the related compound, phenol, as Group D, not classifiable as to human carcinogenicity.[7]

## Genotoxicity

Specific genotoxicity data for **4-Fluorophenol** is not readily available. However, studies on other chlorophenols suggest that they can have genotoxic effects.[9] For instance, 2-chlorophenol and 2,4-dichlorophenol have been shown to induce chromosomal aberrations in plant bioassays. The genotoxic potential of a chemical is typically assessed using a battery of tests, including the Ames test, comet assay, and in vitro micronucleus test.





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*Conceptual Workflow for Genotoxicity Assessment.*

## Reproductive and Developmental Toxicity

No specific data on the reproductive and developmental toxicity of **4-Fluorophenol** were found. Studies on the parent compound, phenol, have shown developmental toxicity in animals, including reduced fetal body weight and viability.[4][5] In some animal studies, these effects were observed at dose levels that were also toxic to the mother.[7][10] A two-generation reproductive toxicity study of phenol in rats reported delayed puberty in male offspring at high doses.[11]

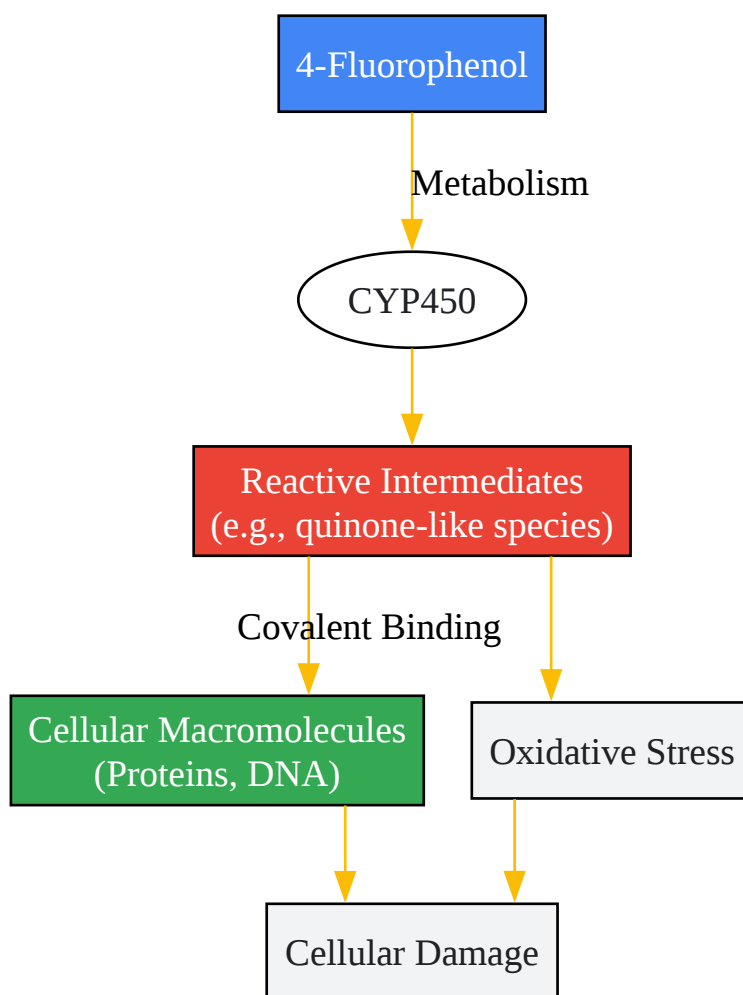
## Mechanism of Toxicity

The precise mechanisms of toxicity for **4-Fluorophenol** have not been extensively studied. However, based on the toxicology of phenol and other halogenated phenols, it is plausible that oxidative stress plays a significant role.

## Metabolism and Bioactivation

Phenolic compounds can be metabolized by cytochrome P450 enzymes to form reactive intermediates, such as quinones and semiquinone radicals.[12] In the case of 4-fluoroaniline, a structurally related compound, metabolism can lead to the formation of a reactive benzoquinoneimine.[13] The metabolism of **4-Fluorophenol** has been shown to produce 4-fluorocatechol in microorganisms.[14][15][16]

It is hypothesized that the metabolism of **4-Fluorophenol** could lead to the formation of reactive intermediates that can deplete cellular antioxidants, such as glutathione, and bind to cellular macromolecules, leading to cellular damage.



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*Postulated Metabolic Activation and Toxicity Pathway for **4-Fluorophenol**.*

## Conclusion and Future Directions

The available toxicological data for **4-Fluorophenol** primarily characterize its acute toxicity and irritant properties. It is considered harmful by oral, dermal, and inhalation routes and is a skin and eye irritant. Significant data gaps remain concerning its potential for chronic toxicity, carcinogenicity, genotoxicity, and reproductive and developmental effects. Future research should focus on filling these data gaps through studies conducted according to internationally recognized guidelines. Mechanistic studies are also warranted to elucidate the specific signaling pathways involved in **4-Fluorophenol**-induced toxicity, with a particular focus on the role of metabolic activation and oxidative stress. A comprehensive understanding of its toxicological profile is essential for ensuring the safe use of this chemical in all its applications.

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## References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. gov.uk [gov.uk]
- 3. Acute toxicity assessment for TiO<sub>2</sub> photocatalyst (GST) made from wastewater using TiCl<sub>4</sub> in rat [eaht.org]
- 4. oehha.ca.gov [oehha.ca.gov]
- 5. oehha.ca.gov [oehha.ca.gov]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. epa.gov [epa.gov]
- 8. oecd.org [oecd.org]
- 9. Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Phenol | ToxFAQs™ | ATSDR [wwwn.cdc.gov]
- 11. researchgate.net [researchgate.net]
- 12. In vivo and in vitro studies of the hepatotoxic effects of 4-chlorophenol in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Bioactivation of 4-fluorinated anilines to benzoquinoneimines as primary reaction products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Analysis of Two Gene Clusters Involved in the Degradation of 4-Fluorophenol by *Arthrobacter* sp. Strain IF1 - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Biotransformation of 4-halophenols to 4-halocatechols using *Escherichia coli* expressing 4-hydroxyphenylacetate 3-hydroxylase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
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